

# Technical Guide: 4-Ethyl-3,5-dimethyloctane (CAS No. 62183-64-6)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Ethyl-3,5-dimethyloctane

Cat. No.: B14548755

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available experimental data on **4-Ethyl-3,5-dimethyloctane** is limited. This guide consolidates the available information, which primarily consists of its chemical identity and computationally predicted properties. The absence of in-depth experimental data should be noted by researchers considering this compound for further study.

## I. Compound Identification

**4-Ethyl-3,5-dimethyloctane** is a branched-chain alkane. Its fundamental identification details are summarized below.

Identifier	Value	Source
CAS Number	62183-64-6	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	170.33 g/mol	--INVALID-LINK--
IUPAC Name	4-ethyl-3,5-dimethyloctane	--INVALID-LINK--
Canonical SMILES	<chem>CCCC(C)C(CC)C(C)CC</chem>	--INVALID-LINK--
InChI Key	OMAJEXDENFMCIN-UHFFFAOYSA-N	--INVALID-LINK--

## II. Physicochemical Properties

The following table presents computed physicochemical properties for **4-Ethyl-3,5-dimethyloctane**. Experimental data for properties such as boiling point, melting point, and density are not readily available in public databases.

Property	Value (Computed)	Source
XLogP3	5.8	--INVALID-LINK--
Topological Polar Surface Area	0 Å <sup>2</sup>	--INVALID-LINK--
Heavy Atom Count	12	--INVALID-LINK--
Complexity	96.2	--INVALID-LINK--
Rotatable Bond Count	6	--INVALID-LINK--

## III. Spectroscopic Data

No experimental spectroscopic data, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), or Infrared (IR) spectra, for **4-Ethyl-3,5-dimethyloctane** were found in the conducted searches of scientific literature and chemical databases.

## IV. Synthesis and Experimental Protocols

Specific experimental protocols for the synthesis of **4-Ethyl-3,5-dimethyloctane** are not described in the available literature. However, general synthetic strategies for producing branched alkanes can provide a conceptual basis for its potential synthesis. These methods often involve:

- Grignard Reactions: Coupling of alkyl magnesium halides with appropriate carbonyl compounds, followed by dehydration and hydrogenation.
- Alkylation of Ketones: Alkylation of a suitable ketone with an alkyl halide in the presence of a strong base.
- Catalytic Isomerization: Isomerization of linear or less-branched alkanes using catalysts like zeolites.

It is important to note that these are general methodologies, and a specific, optimized protocol for **4-Ethyl-3,5-dimethyloctane** would require dedicated research and development.

## V. Safety and Toxicology

There is no specific Safety Data Sheet (SDS) or toxicological information available for **4-Ethyl-3,5-dimethyloctane**. For other isomeric C<sub>12</sub> alkanes, general hazards include flammability and potential for skin and respiratory irritation. However, these general warnings cannot be directly applied to **4-Ethyl-3,5-dimethyloctane** without experimental verification. Standard laboratory safety precautions for handling flammable and potentially irritating organic compounds should be followed.

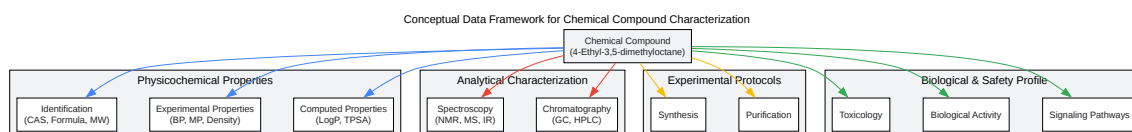
## VI. Biological Activity and Signaling Pathways

No information regarding the biological activity or any associated signaling pathways for **4-Ethyl-3,5-dimethyloctane** has been reported in the scientific literature.

## VII. Visualizations

Given the lack of specific experimental workflows or signaling pathways for **4-Ethyl-3,5-dimethyloctane**, the following diagram illustrates the conceptual data framework for the

comprehensive characterization of a chemical compound.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Technical Guide: 4-Ethyl-3,5-dimethyloctane (CAS No. 62183-64-6)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14548755#4-ethyl-3-5-dimethyloctane-cas-number\]](https://www.benchchem.com/product/b14548755#4-ethyl-3-5-dimethyloctane-cas-number)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)